

An In-Depth Technical Guide to 10-Acetamidodecanoic Acid

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Compound of Interest

Compound Name: 10-Acetamidodecanoic acid

Cat. No.: B15301056

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Abstract

10-Acetamidodecanoic acid is a fascinating, yet under-documented, medium-chain fatty acid derivative. As a member of the N-acyl amino acid family, it holds potential for significant biological activity, tapping into the rich and complex signaling pathways governed by this class of molecules. This guide provides a comprehensive overview of the known and predicted chemical properties of **10-acetamidodecanoic acid**, detailed experimental protocols for its synthesis and characterization, and an exploration of its potential biological significance within the broader context of N-acyl amino acids. Due to the limited availability of direct experimental data, this paper combines established knowledge of related compounds with predictive models to offer a thorough technical resource for researchers.

Core Chemical Properties

A complete set of experimentally determined physicochemical properties for **10-acetamidodecanoic acid** is not readily available in public databases. However, based on its chemical structure, we can predict several key properties. Its precursor, 10-aminodecanoic acid, has a registered CAS number of 13108-19-5. An isomer, 10-(acetyloxy)decanoic acid, has a CAS number of 92038-37-4. The lack of a specific CAS number for **10-acetamidodecanoic acid** highlights its novelty in comprehensive research.

Table 1: Predicted Physicochemical Properties of **10-Acetamidodecanoic Acid**

Property	Predicted Value	Notes
Molecular Formula	C12H23NO3	Based on chemical structure.
Molecular Weight	229.32 g/mol	Calculated from the molecular formula.
IUPAC Name	10-acetamidodecanoic acid	
Melting Point	Not available	Expected to be a solid at room temperature.
Boiling Point	Not available	Likely to decompose before boiling at atmospheric pressure.
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and DMSO.	Based on the properties of similar N-acyl amino acids.
pKa	~4-5	The carboxylic acid proton is expected to have a pKa in this range, typical for fatty acids.
LogP	~3.5	Estimated based on its structure, indicating moderate lipophilicity.

Experimental Protocols

Synthesis of 10-Acetamidodecanoic Acid

The synthesis of **10-acetamidodecanoic acid** can be readily achieved through the N-acetylation of its precursor, 10-aminodecanoic acid. A general and effective method involves the use of acetic anhydride under basic conditions.^{[1][2][3]}

Materials:

- 10-Aminodecanoic acid
- Acetic anhydride

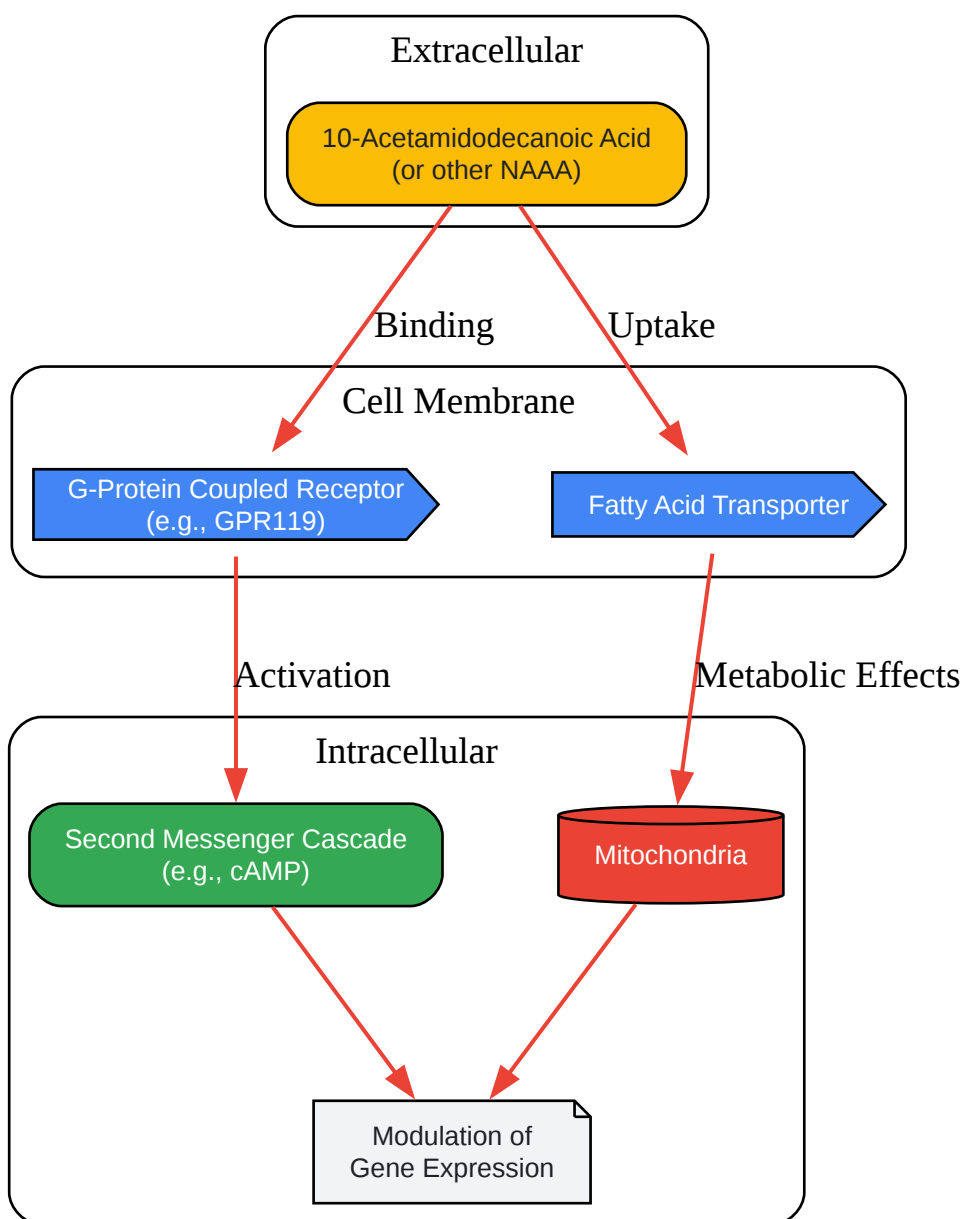
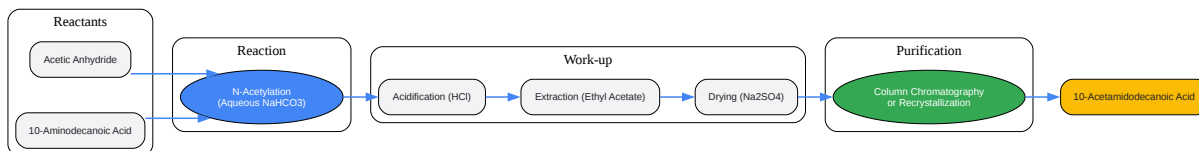
- Sodium bicarbonate (NaHCO_3) or another suitable base
- Deionized water
- Hydrochloric acid (HCl) for acidification
- Ethyl acetate or other suitable organic solvent for extraction
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Silica gel for column chromatography

Procedure:

- **Dissolution:** Dissolve 1 equivalent of 10-aminodecanoic acid in an aqueous solution of sodium bicarbonate (approximately 2-3 equivalents). The solution should be stirred until the amino acid is fully dissolved.
- **Acetylation:** Cool the solution in an ice bath. Slowly add a slight excess (1.1-1.2 equivalents) of acetic anhydride dropwise while maintaining vigorous stirring. The pH of the reaction mixture should be monitored and maintained in the basic range (pH 8-9) by the addition of more base if necessary.
- **Reaction Monitoring:** Allow the reaction to proceed for several hours at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Acidification:** Once the reaction is complete, cool the mixture in an ice bath and carefully acidify to a pH of approximately 2-3 with dilute hydrochloric acid. This will protonate the carboxylic acid and precipitate the product.
- **Extraction:** Extract the product from the aqueous solution using a suitable organic solvent, such as ethyl acetate. The organic layers are then combined.
- **Washing and Drying:** Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Filter to remove the drying agent and concentrate the solvent under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization

or silica gel column chromatography.[4]

Diagram 1: Synthesis Workflow for **10-Acetamidodecanoic Acid**



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References

- 1. DE19546533A1 - Process for the preparation of N-acetyl-D, L-alpha-aminocarboxylic acids - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. ias.ac.in [ias.ac.in]
- 4. Isolation of Acetylated and Unmodified Protein N-Terminal Peptides by Strong Cation Exchange Chromatographic Separation of TrypN-Digested Peptides - PMC [pmc.ncbi.nlm.nih.gov]
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